

2-(Thiophene-2-sulfonamido)acetic Acid: An Obscure Compound with Undocumented Origins

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Compound of Interest

Compound Name:	2-(Thiophene-2-sulfonamido)acetic acid
Cat. No.:	B183725

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An in-depth investigation into the discovery and history of **2-(Thiophene-2-sulfonamido)acetic acid** (CAS Number: 82068-09-5) reveals a significant lack of publicly available scientific literature, patents, or detailed experimental data. This technical guide summarizes the limited available information and provides a broader context based on related thiophene derivatives.

While the chemical structure of **2-(Thiophene-2-sulfonamido)acetic acid** is known, its discovery, historical development, and specific biological activities are not documented in readily accessible scientific databases. The compound is listed by several chemical suppliers, indicating its synthesis is feasible, but research detailing its synthesis, characterization, and potential applications is conspicuously absent.

General Context: Thiophene Acetic Acid and Sulfonamide Derivatives

To provide a framework for understanding the potential significance of this molecule, it is useful to examine its constituent parts: the 2-thiopheneacetic acid core and the sulfonamide functional group.

2-Thiopheneacetic acid is a well-known and commercially important organosulfur compound. It serves as a crucial building block in the synthesis of various pharmaceuticals. Notably, it is a precursor to the cephalosporin antibiotics cephaloridine and cephalothin. The synthesis of 2-thiopheneacetic acid itself is well-documented, with various methods developed over the years.

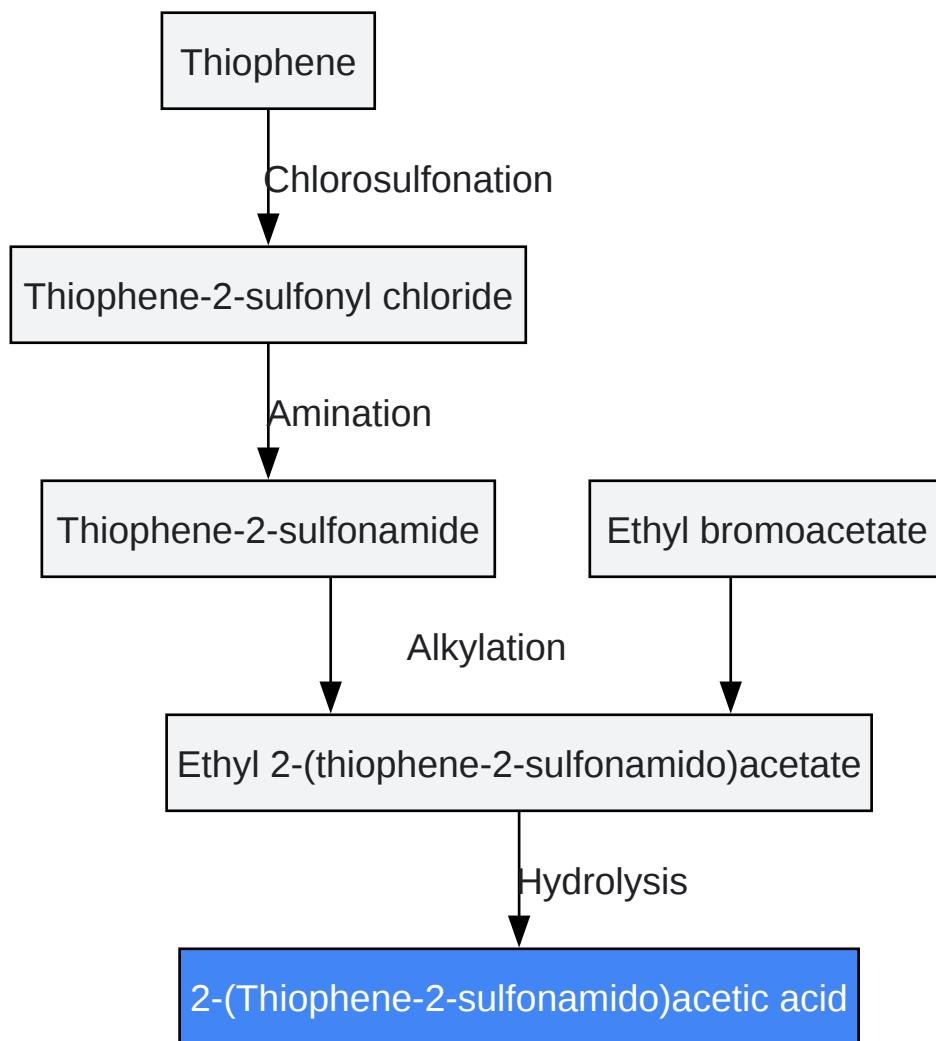
Thiophene-containing compounds, in general, are a significant class of heterocyclic compounds in medicinal chemistry, exhibiting a wide range of biological activities, including antimicrobial, anti-inflammatory, anticancer, and antiviral properties.

Thiophene sulfonamides represent a class of compounds that have been investigated for various therapeutic applications. Sulfonamide-based drugs have a long history in medicine, and their incorporation with a thiophene moiety has been a strategy to develop novel therapeutic agents. Research on different thiophene sulfonamide derivatives has indicated potential antibacterial and anticancer activities.

Putative Synthesis

While no specific experimental protocol for the synthesis of **2-(Thiophene-2-sulfonamido)acetic acid** was found, a plausible synthetic route can be conceptualized based on standard organic chemistry principles. The most likely approach would involve the reaction of thiophene-2-sulfonamide with a haloacetic acid derivative, such as ethyl bromoacetate, followed by hydrolysis of the resulting ester to yield the desired carboxylic acid.

A generalized workflow for such a synthesis is depicted below.



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Caption: A potential synthetic pathway to **2-(Thiophene-2-sulfonamido)acetic acid**.

Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or mechanism of action of **2-(Thiophene-2-sulfonamido)acetic acid**. While many thiophene sulfonamide derivatives have been studied for their biological effects, the specific acetic acid derivative in question has not been the subject of published research. Therefore, no signaling pathways or experimental data on its biological effects can be presented.

Conclusion

In conclusion, **2-(Thiophene-2-sulfonamido)acetic acid** remains an enigmatic compound from a scientific and historical perspective. Despite its availability from commercial suppliers, there is a notable absence of research detailing its discovery, synthesis, and biological properties. Researchers and drug development professionals interested in this specific molecule may need to undertake foundational research to characterize its properties and potential applications. The broader importance of 2-thiopheneacetic acid and the known biological activities of other thiophene sulfonamides suggest that it could be a molecule of interest, but this remains to be experimentally verified.

- To cite this document: BenchChem. [2-(Thiophene-2-sulfonamido)acetic Acid: An Obscure Compound with Undocumented Origins]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b183725#discovery-and-history-of-2-thiophene-2-sulfonamido-acetic-acid\]](https://www.benchchem.com/product/b183725#discovery-and-history-of-2-thiophene-2-sulfonamido-acetic-acid)

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